

# IR-797 chloride chemical structure and CAS number

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## Compound of Interest

Compound Name: IR-797 chloride

Cat. No.: B15556525

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## An In-depth Technical Guide to IR-797 Chloride

For Researchers, Scientists, and Drug Development Professionals

### Core Chemical and Physical Properties

**IR-797 chloride** is a near-infrared (NIR) cyanine dye recognized for its applications in biomedical imaging and photodynamic therapy (PDT). Its chemical structure and fundamental properties are pivotal to its function in these advanced applications.

Chemical Structure:

The chemical structure of **IR-797 chloride** is 2-[2-[2-Chloro-3-[2-(1,3-dihydro-1,3,3-trimethyl-2H-indol-2-ylidene)-ethylidene]-1-cyclopenten-1-yl]-ethenyl]-1,3,3-trimethyl-3H-indolium chloride.[1]

CAS Number: 110992-55-7[2][3]

Molecular Formula: C<sub>31</sub>H<sub>34</sub>Cl<sub>2</sub>N<sub>2</sub>[2]

Molecular Weight: 505.52 g/mol [1][3]

A summary of the key chemical and physical data for **IR-797 chloride** is presented in Table 1.

Property	Value	Reference(s)
CAS Number	110992-55-7	[2][3]
Molecular Formula	C <sub>31</sub> H <sub>34</sub> Cl <sub>2</sub> N <sub>2</sub>	[2]
Molecular Weight	505.52 g/mol	[1][3]
Appearance	Solid	[3]
Melting Point	116.7 - 128.0 °C	[1]
Solubility	Methanol, DMSO	[2]
Storage	Store at room temperature	[1]

## Photophysical Properties

The utility of **IR-797 chloride** in imaging and photodynamic therapy is dictated by its interaction with light. Operating within the near-infrared window, it offers significant advantages for biological applications, including deeper tissue penetration and reduced autofluorescence.

A compilation of its photophysical properties is provided in Table 2.

Parameter	Value	Solvent/Conditions	Reference(s)
Maximum Absorption (λ <sub>max</sub> )	~797 nm	Methanol	[4]
Maximum Absorption (λ <sub>max</sub> )	~700 nm	Not specified	[3]
Molar Extinction Coefficient (ε)	> 1 x 10 <sup>5</sup> M <sup>-1</sup> cm <sup>-1</sup> (typical for heptamethine cyanine dyes)	Not specified	[4]
Emission Maximum	>818 nm (estimated from similar dyes)	Chloroform	[5]
Fluorescence Quantum Yield (Φ <sub>f</sub> )	Data not widely available	-	

## Experimental Protocols

### Preparation of IR-797 Chloride-Loaded Nanoparticles

**IR-797 chloride** can be encapsulated in nanoparticles to enhance its delivery to target tissues. The hydrophobic nature of IR-797 allows for its self-assembly into nanoparticles, which can be further stabilized.

Detailed Methodology:

- **Self-Assembly:** Due to its hydrophobic properties, IR-797 molecules can self-assemble into nanoparticles in an aqueous solution.[\[3\]](#)
- **Surface Modification:** The surface of these nanoparticles can be further modified with an amphiphilic polymer, such as C18PMH-PEG5000, to improve stability and biocompatibility.[\[3\]](#)
- **Characterization:** The resulting nanoparticles should be characterized for size, morphology, and drug loading efficiency using techniques like dynamic light scattering (DLS) and transmission electron microscopy (TEM).

### In Vitro Cytotoxicity and Apoptosis Assays

The cytotoxic effects of **IR-797 chloride**, particularly when used in photodynamic therapy, can be evaluated through various in vitro assays.

Detailed Methodology:

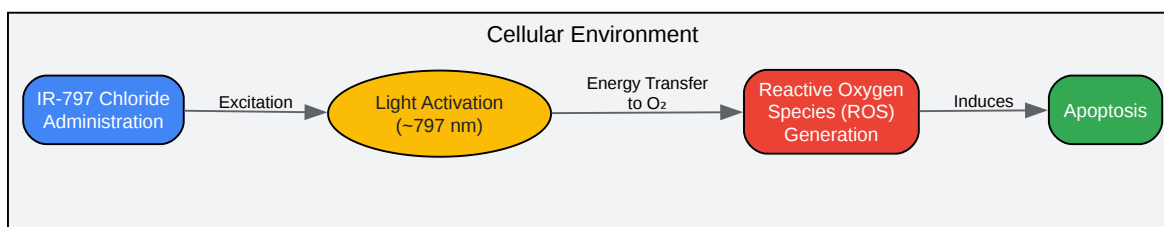
- **Cell Culture:** Plate cancer cells (e.g., A549 lung carcinoma) in 12-well plates and allow them to adhere for 12 hours.
- **Incubation:** Treat the cells with varying concentrations of the **IR-797 chloride** formulation (e.g.,  $IC_{50}$ ,  $\frac{1}{2} IC_{50}$ , and  $\frac{1}{4} IC_{50}$ ) for a specified duration, typically 5 hours.
- **Irradiation:** For photodynamic therapy studies, irradiate the cells with a light source at a wavelength corresponding to the absorption maximum of **IR-797 chloride** (e.g., 470 nm or closer to its actual max absorption).

- Apoptosis and Necrosis Analysis: Assess cell death mechanisms using techniques like flow cytometry to measure cell membrane permeabilization (necrosis) and phosphatidylserine exposure (apoptosis).[6]

## Signaling Pathways and Logical Relationships

### Proposed Mechanism of Action in Photodynamic Therapy

Photodynamic therapy with **IR-797 chloride** involves the generation of reactive oxygen species (ROS) upon light activation, leading to cell death. The process can be visualized as a workflow.

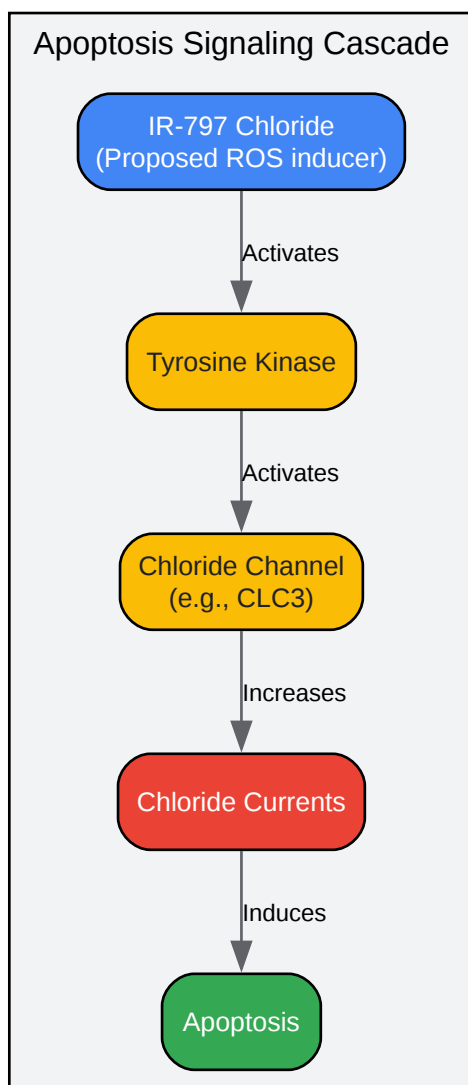


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Caption: Workflow of **IR-797 Chloride** in Photodynamic Therapy.

## Apoptosis Induction Pathway

The cytotoxic effects of **IR-797 chloride** are believed to be mediated through the induction of apoptosis. While the specific upstream signaling cascade initiated by IR-797-mediated ROS is a subject of ongoing research, a general apoptosis pathway involving chloride channels and tyrosine kinases has been implicated in cancer cell death induced by other agents.



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Caption: Proposed Apoptosis Pathway involving Chloride Channels.

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